

# Standard Operating Procedure: Disposal of Histidinyl-Alanine

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## Compound of Interest

Compound Name: *Histidinyl-Alanine*

CAS No.: 16874-75-2

Cat. No.: B096166

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## Executive Safety Summary

**Histidinyl-Alanine** (His-Ala) is a dipeptide generally classified as non-hazardous under OSHA GHS standards (29 CFR 1910.1200). It does not carry specific EPA RCRA "P" (acutely toxic) or "U" (toxic) waste codes.

However, operational disposal depends on the matrix. While the pure powder is low-risk, His-Ala is frequently dissolved in hazardous HPLC mobile phases (Acetonitrile/Methanol) or biological media.<sup>[1]</sup> You must classify the waste based on the entire mixture, not just the solute.

## Immediate Action Matrix

State of Matter	Matrix/Solvent	Hazard Class	Disposal Route
Solid	Pure Powder / Lyophilized	Non-Regulated	Non-Hazardous Chemical Waste (or Trash*)
Liquid	Aqueous Buffer (pH 5-9)	Non-Hazardous	Sanitary Sewer (with EHS approval)
Liquid	Organic Solvents (HPLC)	Ignitable (D001)	Hazardous Solvent Waste Stream
Solid/Liquid	Cell Culture Media	Biohazardous	Autoclave/Bleach Bio-Waste

\*Note: While legally permissible in some jurisdictions to trash non-hazardous solids, "Best Laboratory Practice" dictates collecting all chemical powders to prevent custodial alarm.[1]

## Waste Characterization & Regulatory Logic

Before disposal, the generator must perform a Waste Determination as required by 40 CFR 262.11.[1]

### Chemical Identity

- Substance: L-Histidyl-L-Alanine (or isomers)[1]
- CAS No: 16874-75-2 (Generic dipeptide classification)[2]
- RCRA Status: Not Listed.[3]
- Characteristic Hazards: None (Not Ignitable, Corrosive, Reactive, or Toxic by TCLP).[1]

### The "Mixture Rule" Risk

In drug development, His-Ala is often analyzed via HPLC.[1] If the peptide is dissolved in Acetonitrile or Methanol, the waste exhibits the characteristic of Ignitability (Flash point <60°C).

- Rule: The entire volume must be managed as Hazardous Chemical Waste (Code D001/F003).
- Critical Error: Never dilute solvent waste with water to "remove" the hazard. This is illegal treatment.

## Detailed Disposal Protocols

### Protocol A: Solid Waste (Pure Substance & Contaminants)

Applicability: Expired lyophilized powder, contaminated weigh boats, gloves.[1]

- Segregation: Do not mix with sharps or biohazard bags unless contaminated with infectious agents.
- Containerization: Use a clear, heavy-duty polyethylene bag or a wide-mouth HDPE jar.
- Labeling:
  - Label as "Non-Regulated Chemical Waste."
  - List contents: "**Histidiny-Alanine** (Solid)."[4]
  - Why? Labeling prevents "unknown white powder" incidents that trigger expensive HazMat responses.
- Disposal: Seal securely and transfer to your facility's Non-Hazardous Waste accumulation area.

### Protocol B: Liquid Waste (Aqueous/Buffer Solutions)

Applicability: His-Ala in PBS, Water, or TRIS buffers.[1]

- pH Verification: Measure pH. It must be between 5.0 and 9.0 (or local limit, typically 5.5–10.5).[1]
- Solubility Check: His-Ala is water-soluble.[5] No precipitation risk.

- Disposal Action:
  - If < 1 Liter: May be flushed down the laboratory sink with copious water (20:1 dilution) if facility permits.
  - If > 1 Liter: Collect in a carboy labeled "Non-Hazardous Aqueous Waste."
- Prohibited: Do not pour if the solution contains heavy metals or azides (preservatives).

## Protocol C: HPLC & Organic Solvent Waste (High Priority)

Applicability: Eluents containing Acetonitrile, Methanol, or TFA.[1]

- Container: Use a grounded Safety Can (HDPE or Stainless Steel) or glass carboy with a secondary containment tray.
- Venting: Use a safety cap with a charcoal filter to prevent pressure buildup and vapor release.
- Labeling (Mandatory):
  - Hazard: "Flammable Liquid."
  - Constituents: Must list percentages (e.g., "Acetonitrile 40%, Water 59%, TFA 0.1%, **Histidiny-Alanine** <1%").[1]
- Segregation: Keep separate from Oxidizers (e.g., Peroxides, Nitric Acid) to prevent exothermic reactions.[1]

## Visual Decision Workflow

The following diagram illustrates the logical flow for determining the correct disposal path.



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Figure 1: Decision logic for classifying **Histidinyl-Alanine** waste streams based on matrix and contamination.

## Technical Data for EHS Documentation

When submitting waste manifests, use the following data to validate your classification.

### Table 1: Physicochemical & Regulatory Properties

Parameter	Value/Status	Operational Implication
Water Solubility	High	Suitable for aqueous cleaning; rinsate is generally non-hazardous.
Stability	Stable	No risk of polymerization or explosion in storage.
Reactivity	None	Compatible with standard HDPE, Glass, and PTFE containers.[1]
EPA Waste Code	None (Pure)	If pure, do not assign D, F, P, or U codes.[1]
Flash Point	N/A (Solid)	Not ignitable unless mixed with solvents.
Toxicity (LD50)	>5000 mg/kg (Est.)	Classified as "Low Toxicity." [6]

### Table 2: Waste Stream Compatibility

Waste Stream	Compatibility	Notes
Organic Solvents	Compatible	Can be mixed with HPLC waste (MeOH, ACN).[1][7]
Acids (Dilute)	Compatible	Soluble in dilute HCl/TFA (common in peptide synthesis).
Strong Oxidizers	Incompatible	Avoid mixing with concentrated Nitric Acid or Peroxides (degradation risk).
Bio-Waste	Compatible	Can be autoclaved; peptide will denature/hydrolyze.

## Emergency Procedures

Although His-Ala is low-hazard, standard laboratory safety applies.[1]

- Spill (Solid): Sweep up carefully to avoid dust generation.[3][4][5][8] Place in a sealed bag. Wipe area with a wet paper towel.
- Spill (Liquid - Solvent): Evacuate area if volume is large (>500mL). Use a solvent spill kit (absorbent pads). Wear nitrile gloves and safety goggles.
- Exposure:
  - Eye Contact: Flush with water for 15 minutes.[5][9]
  - Inhalation:[5][10] Move to fresh air.[5][11][12] (Peptide dust can be a mild respiratory irritant).

## References

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- To cite this document: BenchChem. [Standard Operating Procedure: Disposal of Histidiny- Alanine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b096166#histidiny-alanine-proper-disposal-procedures>]

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